

Personal protective equipment for handling 1-Phenoxy-2-propanol

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Compound of Interest

Compound Name: 1-Phenoxy-2-propanol

Cat. No.: B1148550

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Essential Safety and Handling Guide for 1-Phenoxy-2-propanol

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Phenoxy-2-propanol**. Following these procedures is critical for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

1-Phenoxy-2-propanol is classified as a substance that causes serious eye irritation.^[1] While generally considered to have low toxicity, appropriate PPE is mandatory to minimize exposure and ensure personal safety.

Summary of Required Personal Protective Equipment

PPE Type	Specifications	Rationale
Eye and Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[2][3] A face shield may be required in situations with a higher risk of splashing.[4]	To prevent eye contact which can cause serious irritation.[1]
Skin Protection	Chemical-impermeable gloves (e.g., butyl-rubber).[2][3] Impervious clothing, and in some cases, fire/flamm resistant clothing should be worn to minimize skin contact.[2]	To avoid direct skin contact with the chemical.[2]
Respiratory Protection	A full-face respirator or a vapor respirator is necessary if exposure limits are exceeded, if irritation is experienced, or when vapors/aerosols are generated.[2][4] An N95 or P100 respirator may be appropriate for protection against vapors or dust.	To prevent inhalation of vapors or mists.[3]

Note: Occupational exposure limits for **1-Phenoxy-2-propanol** are not established in the provided safety data sheets.[2]

Operational and Handling Plan

1. Engineering Controls and Ventilation:

- Work in a well-ventilated area to minimize inhalation exposure.

- Use a local exhaust ventilation system if vapors or aerosols are likely to be generated.[4]
- Ensure that safety showers and eyewash stations are readily accessible.[4]

2. Safe Handling Practices:

- Avoid contact with skin and eyes.[2][3]
- Do not breathe vapors or mist.
- Wash hands thoroughly after handling, especially before eating, drinking, or smoking.
- Use non-sparking tools to prevent fire hazards.[2]
- Ground and bond containers when transferring material to prevent electrostatic discharge.[2]

3. Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.
- Keep containers tightly closed.[4]
- Store in appropriate containers such as carbon steel, stainless steel, or phenolic-lined steel drums.[1][2][5]
- Avoid storing with incompatible materials like strong acids, strong bases, and strong oxidizing agents.[2] Do not store in aluminum, copper, galvanized iron, or galvanized steel containers.[1][2][5]

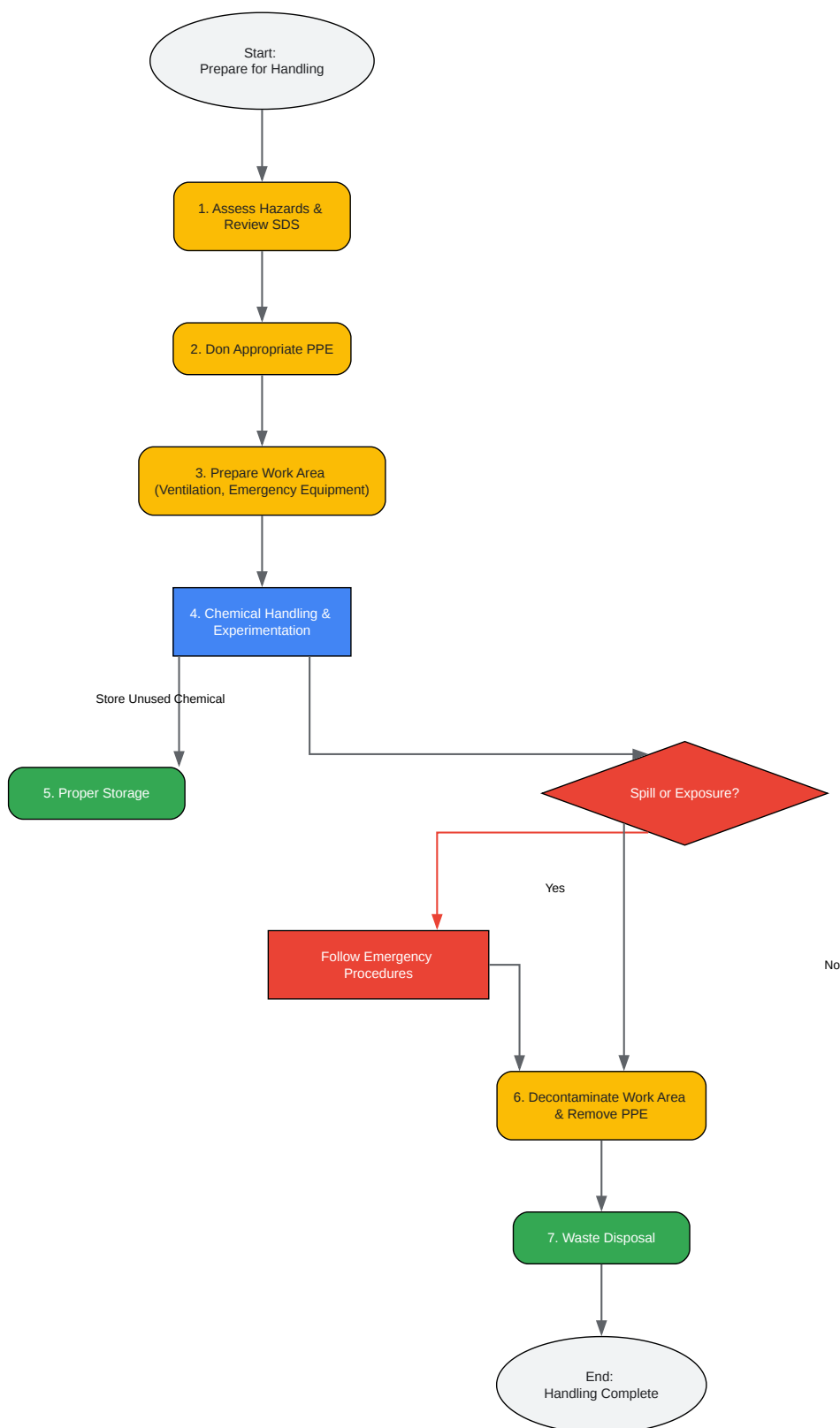
Emergency Procedures

Emergency Situation	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[2] Seek medical attention if irritation persists.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. If irritation occurs, seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and drink water or milk to dilute the substance. Seek immediate medical attention.
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position.[4] If the person is not breathing, begin artificial respiration.[2] Seek medical attention if you feel unwell.[4]
Fire	Use water spray, foam, dry chemical, or carbon dioxide extinguishers.[3] Do not use a direct water stream as it may spread the fire.[2] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.
Accidental Release	Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment. Contain the spill with an inert absorbent material (e.g., sand, earth) and collect it into a suitable, labeled container for disposal.[3] Prevent the spill from entering drains or waterways.

Disposal Plan

Dispose of **1-Phenoxy-2-propanol** and its containers in accordance with local, regional, and national hazardous waste regulations. Do not mix with other waste. Uncleaned containers should be treated as the product itself. The preferred course of action is to use an alternative chemical with lower inherent risks or to recycle any unused material.[5]

Workflow for Handling 1-Phenoxy-2-propanol



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